

Application Notes and Protocols: 4-(Methoxymethyl)phenol in Organic Synthesis

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Compound of Interest

Compound Name: **4-(Methoxymethyl)phenol**

Cat. No.: **B1201506**

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Introduction

4-(Methoxymethyl)phenol, also known as p-hydroxybenzyl methyl ether, is a versatile organic building block with significant applications in the synthesis of pharmaceuticals and other complex organic molecules. Its structure, featuring a reactive phenolic hydroxyl group and a methoxymethyl moiety, allows for a range of chemical transformations. The methoxymethyl group can serve as a stable protecting group for the phenolic hydroxyl, or it can be a precursor to other functional groups, such as an aldehyde. These attributes make **4-(methoxymethyl)phenol** a valuable tool in multistep synthetic strategies.

Physicochemical Properties

A summary of the key physicochemical properties of **4-(methoxymethyl)phenol** is presented in Table 1. This data is essential for its proper handling, storage, and use in experimental setups.

| Property | Value | Reference |
|-------------------|--|-----------|
| Molecular Formula | C ₈ H ₁₀ O ₂ | [1] |
| Molecular Weight | 138.16 g/mol | [1] |
| Appearance | Colorless solid | |
| Melting Point | 81.5-82.5 °C | [2] |
| Boiling Point | 222.8 °C at 760 mmHg | [3] |
| CAS Number | 5355-17-9 | [1] |
| Solubility | Soluble in common organic solvents such as methanol, benzene, and petroleum ether. | [2] |

Applications in Organic Synthesis As a Precursor to Bioactive Molecules

4-(Methoxymethyl)phenol serves as a key starting material in the synthesis of various bioactive compounds. The phenolic hydroxyl group can undergo facile derivatization, while the methoxymethyl group can be transformed into other functionalities.

One notable application is its use as a precursor for the synthesis of 4-hydroxybenzaldehyde. This transformation involves the oxidative demethylation of the methoxymethyl group. 4-Hydroxybenzaldehyde is a crucial intermediate in the production of pharmaceuticals, agrochemicals, and fragrances.

As a Protecting Group

The methoxymethyl (MOM) ether is a widely used protecting group for phenols due to its stability under a variety of reaction conditions and its straightforward removal under acidic conditions.[4][5][6] While **4-(methoxymethyl)phenol** itself is a stable molecule, the underlying principle of the MOM protection strategy is central to its utility. In a synthetic route, a phenolic hydroxyl group can be protected as a methoxymethyl ether, and upon completion of subsequent reaction steps, the phenol can be regenerated.

Experimental Protocols

Synthesis of 4-(Methoxymethyl)phenol

This protocol describes the synthesis of **4-(methoxymethyl)phenol** from p-hydroxybenzyl alcohol.

Reaction:



Materials:

- p-Hydroxybenzyl alcohol
- Methanol
- Cation exchange resin (e.g., Amberlite IR-120)

Procedure:

- A solution of p-hydroxybenzyl alcohol in methanol is prepared.
- A cation exchange resin is added to the solution.
- The mixture is refluxed for several hours.
- Upon completion of the reaction, the resin is filtered off.
- The filtrate is concentrated under reduced pressure to yield the crude product.
- The crude product is purified by recrystallization from a suitable solvent system, such as benzene-petroleum ether, to afford pure **4-(methoxymethyl)phenol**.^[2]

Quantitative Data:

| Product | Yield | Melting Point |
|-------------------------|-------|---------------|
| 4-(Methoxymethyl)phenol | 60% | 81.5-82.5 °C |

Oxidative Demethylation of 4-(Methoxymethyl)phenol to 4-Hydroxybenzaldehyde

This protocol outlines the enzymatic conversion of **4-(methoxymethyl)phenol** to 4-hydroxybenzaldehyde.

Reaction:



Materials:

- **4-(Methoxymethyl)phenol**
- Vanillyl-alcohol oxidase (enzyme)
- Phosphate buffer (pH 7.5)
- Oxygen supply

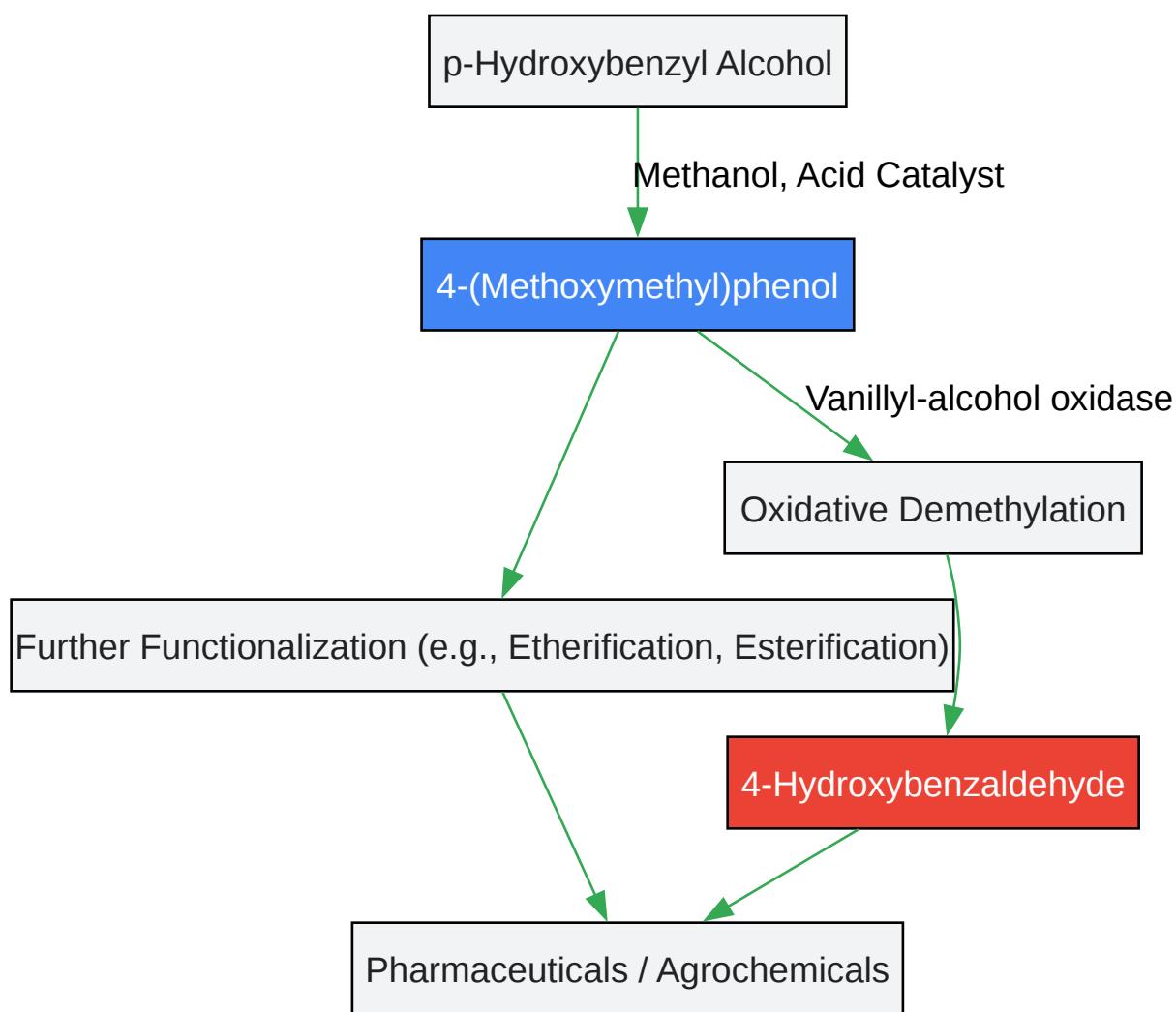
Procedure:

- A solution of **4-(methoxymethyl)phenol** is prepared in a suitable buffer (e.g., phosphate buffer, pH 7.5).
- The enzyme, vanillyl-alcohol oxidase, is added to the solution.
- The reaction mixture is stirred at room temperature with a continuous supply of oxygen.
- The progress of the reaction is monitored by a suitable analytical technique (e.g., HPLC or TLC).
- Upon completion, the reaction mixture is worked up by extracting the product with an organic solvent.
- The organic extracts are combined, dried over an anhydrous salt (e.g., Na_2SO_4), and the solvent is removed under reduced pressure.

- The crude 4-hydroxybenzaldehyde can be further purified by column chromatography or recrystallization.

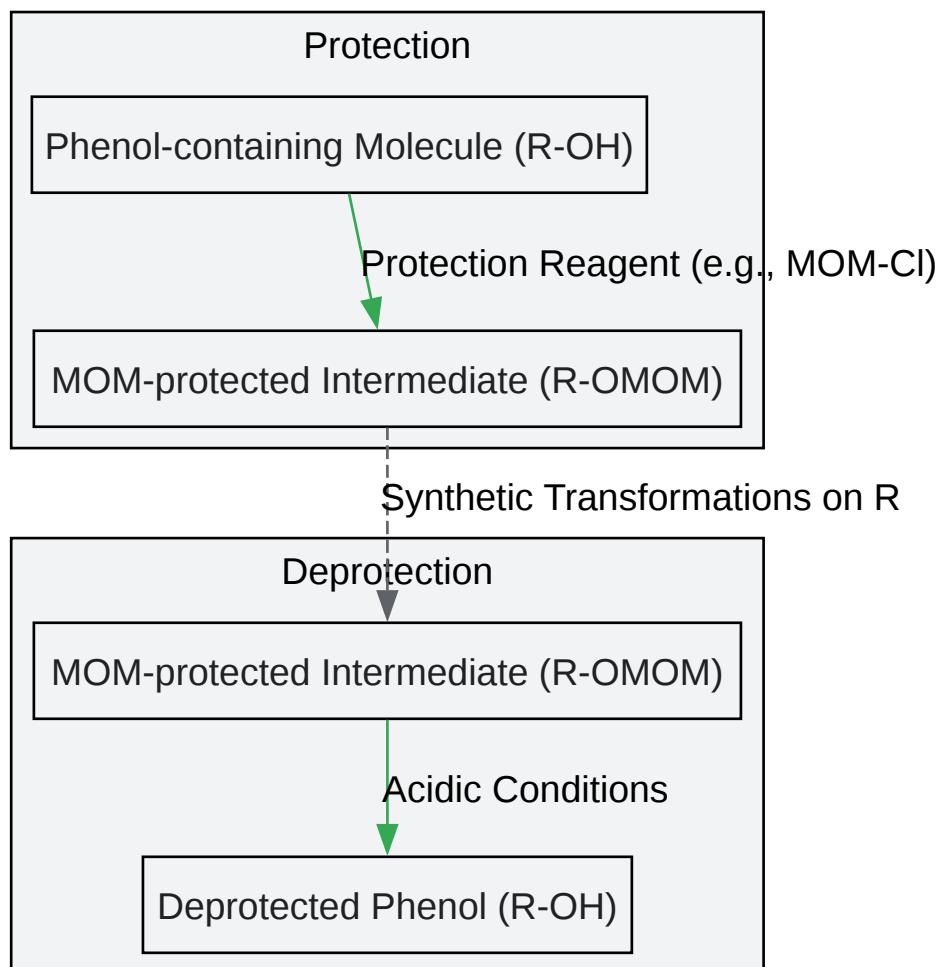
Synthetic Workflow and Signaling Pathway Diagrams

The following diagrams illustrate key concepts related to the application of **4-(methoxymethyl)phenol**.



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Caption: Synthetic utility of **4-(methoxymethyl)phenol** as a building block.



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Caption: General workflow for the use of a methoxymethyl (MOM) protecting group for phenols.

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